

# Thermochemical data for methyl 4-acetylbenzoate

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## Compound of Interest

Compound Name: Methyl 4-acetylbenzoate

Cat. No.: B1345656

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An In-depth Technical Guide on the Thermochemical Data for **Methyl 4-Acetylbenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available thermochemical data for **methyl 4-acetylbenzoate**. Due to the limited availability of comprehensive experimental thermochemical data for this specific compound in the public domain, this guide also outlines the standard experimental protocols used to determine such properties and presents a common synthesis pathway.

## Physicochemical Properties

A summary of the known physicochemical properties of **methyl 4-acetylbenzoate** is presented in Table 1. This data is essential for understanding the compound's behavior in various experimental and industrial settings.

Table 1: Physicochemical Properties of **Methyl 4-Acetylbenzoate**

Property	Value	Source(s)
Molecular Formula	$C_{10}H_{10}O_3$	<a href="#">[1]</a>
Molar Mass	178.18 g/mol	<a href="#">[2]</a>
Melting Point	93-96 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	270.41 °C (rough estimate)	
Vapor Pressure	0.00151 mmHg at 25°C	

Note: A comprehensive experimental determination of all thermochemical properties for **methyl 4-acetylbenzoate** is not readily available in the reviewed literature. The boiling point and vapor pressure are estimates and should be used with caution.

## Thermochemical Data

Detailed experimental values for key thermochemical properties of **methyl 4-acetylbenzoate**, such as the standard enthalpy of formation, enthalpy of sublimation, and heat capacity, are not available in the currently accessible scientific literature. The determination of these values would require dedicated experimental studies. For context, the standard molar enthalpy of formation for the structurally related compound, methyl benzoate, has been reported as  $-276.1 \pm 4.0 \text{ kJ mol}^{-1}$  in the gaseous state.[\[4\]](#)[\[5\]](#) This value can serve as a rough estimate, but it is not a substitute for experimental data for **methyl 4-acetylbenzoate**.

## Experimental Protocols

The following are detailed descriptions of the standard experimental methodologies that would be employed to determine the key thermochemical properties of **methyl 4-acetylbenzoate**.

### Combustion Calorimetry for Standard Enthalpy of Formation

The standard enthalpy of formation ( $\Delta_fH^\circ$ ) is a fundamental thermodynamic property. For organic compounds like **methyl 4-acetylbenzoate**, it is typically determined indirectly through the measurement of the enthalpy of combustion ( $\Delta_cH^\circ$ ) using a bomb calorimeter.

## Experimental Workflow:

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## Combustion Calorimetry Workflow

## Methodology:

- Sample Preparation: A precisely weighed sample of **methyl 4-acetylbenzoate** (typically around 1 gram) is pressed into a pellet. A fuse wire (e.g., nickel-chromium) of known mass and combustion energy is attached to the pellet.
- Bomb Assembly and Pressurization: The pellet and fuse are placed in a stainless steel bomb, which is then sealed and pressurized with pure oxygen to approximately 30 atm. A small, known amount of water is added to the bomb to ensure that the water formed during combustion is in the liquid state.
- Calorimetry: The sealed bomb is placed in a calorimeter containing a known volume of water. The system is allowed to reach thermal equilibrium.
- Ignition and Data Acquisition: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is monitored with high precision (e.g., using a platinum resistance thermometer) before, during, and after the combustion.
- Data Analysis: The temperature change ( $\Delta T$ ) is corrected for heat exchange with the surroundings. The heat released during the combustion is calculated using the total heat

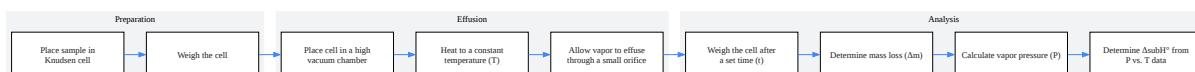
capacity of the calorimeter system (bomb, water, etc.), which is determined by calibrating with a standard substance of known enthalpy of combustion, such as benzoic acid.

- Calculation of Enthalpy of Formation: The standard enthalpy of combustion ( $\Delta cH^\circ$ ) is calculated from the heat released. The standard enthalpy of formation ( $\Delta fH^\circ$ ) is then derived using Hess's law, from the known standard enthalpies of formation of the combustion products ( $CO_2$  and  $H_2O$ ).

## Knudsen Effusion Method for Vapor Pressure and Enthalpy of Sublimation

The Knudsen effusion method is a reliable technique for determining the vapor pressure of substances with low volatility. From the temperature dependence of the vapor pressure, the enthalpy of sublimation ( $\Delta_{sub}H^\circ$ ) can be calculated using the Clausius-Clapeyron equation.

Experimental Workflow:



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### Knudsen Effusion Method Workflow

Methodology:

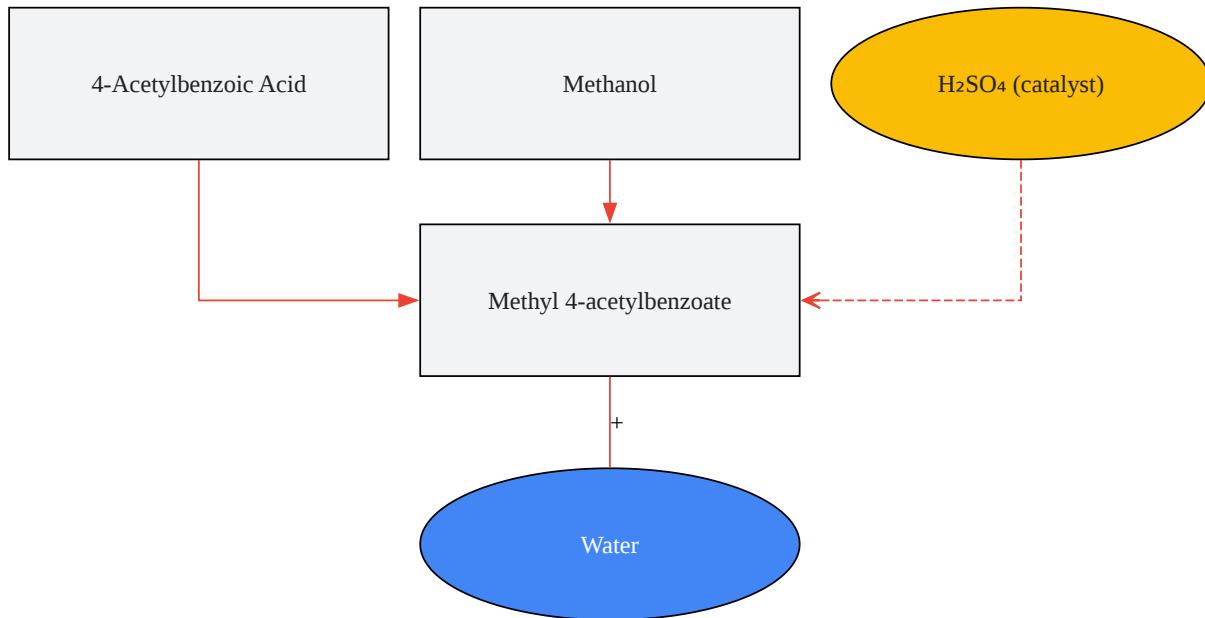
- Sample Preparation: A small amount of crystalline **methyl 4-acetylbenzoate** is placed in a Knudsen cell, which is a small, thermostated container with a very small orifice of known area. The cell is weighed precisely.
- Effusion: The Knudsen cell is placed in a high-vacuum chamber. The cell is heated to a desired, constant temperature. Under these conditions, the sample sublimes, and the vapor

effuses through the orifice.

- **Mass Loss Measurement:** After a specific period, the cell is cooled and weighed again to determine the mass loss due to effusion.
- **Vapor Pressure Calculation:** The vapor pressure inside the cell is calculated from the rate of mass loss using the Knudsen equation:  $P = (\Delta m / (A * t)) * \sqrt{2 * \pi * R * T / M}$  where P is the vapor pressure,  $\Delta m$  is the mass loss, A is the area of the orifice, t is the time, R is the ideal gas constant, T is the absolute temperature, and M is the molar mass of the substance.
- **Enthalpy of Sublimation:** The experiment is repeated at several different temperatures. The enthalpy of sublimation is then determined from the slope of a plot of  $\ln(P)$  versus  $1/T$ , according to the Clausius-Clapeyron equation.

## Synthesis Pathway

**Methyl 4-acetylbenzoate** is commonly synthesized via the Fischer esterification of 4-acetylbenzoic acid with methanol, using a strong acid as a catalyst.[\[6\]](#)

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## Synthesis of **Methyl 4-acetylbenzoate**

This reaction involves the protonation of the carbonyl oxygen of the carboxylic acid, followed by a nucleophilic attack by the methanol. Subsequent proton transfers and the elimination of a water molecule yield the final ester product.

## Conclusion

This technical guide summarizes the currently available physicochemical and thermochemical information for **methyl 4-acetylbenzoate**. It is evident that there is a significant gap in the experimental thermochemical data for this compound. The detailed experimental protocols provided herein outline the standard methodologies that can be employed to obtain these crucial parameters. The synthesis pathway illustrates a common method for its preparation. Further experimental investigation is necessary to fully characterize the thermochemical

properties of **methyl 4-acetylbenzoate**, which would be of great value to researchers and professionals in the fields of chemistry and drug development.

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